

Technical Support Center: Egfr-IN-39

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Compound of Interest

Compound Name: *Egfr-IN-39*

Cat. No.: *B12419926*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered when working with **Egfr-IN-39**, with a particular focus on solubility issues in DMSO.

Troubleshooting Guide: Egfr-IN-39 Solubility Issues

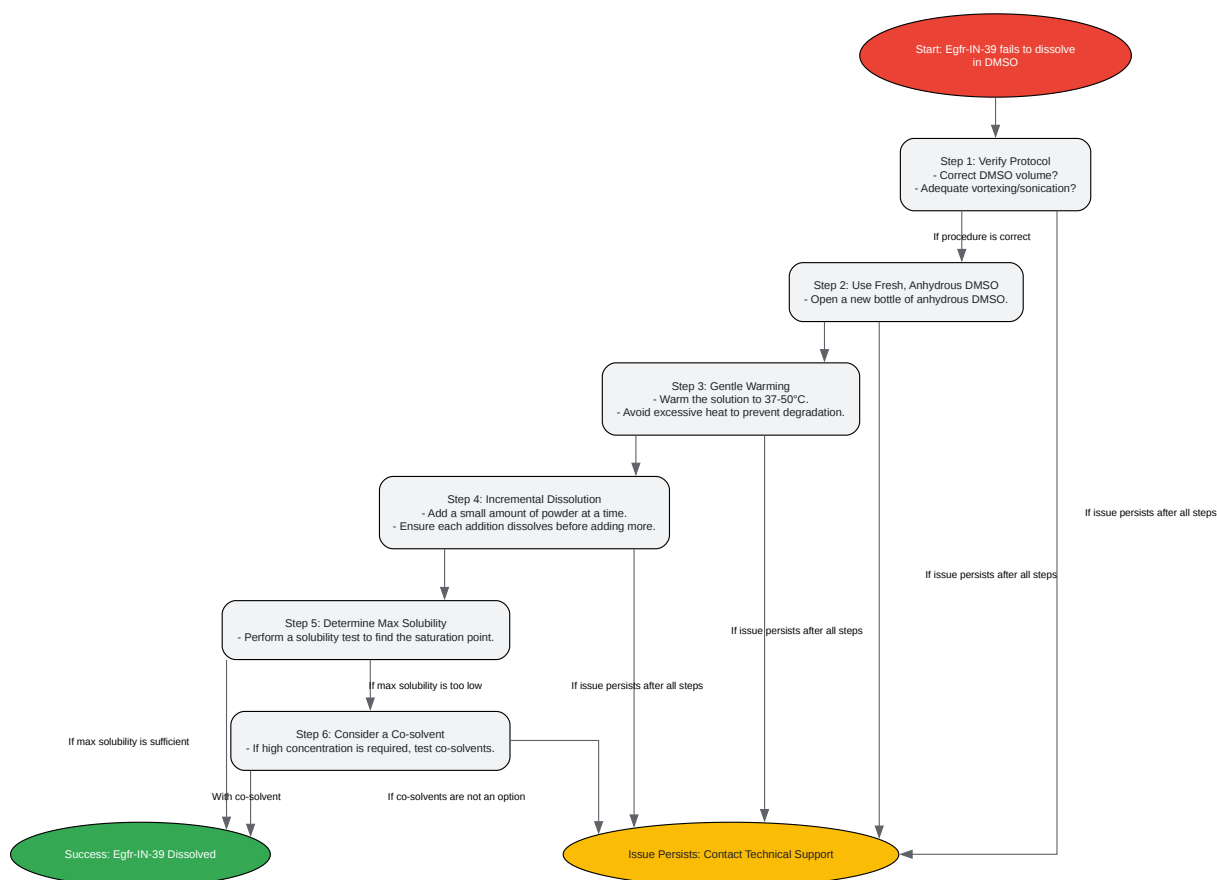
Researchers may encounter difficulties in dissolving **Egfr-IN-39**, a common issue with many small molecule kinase inhibitors. This guide provides a step-by-step approach to address these challenges.

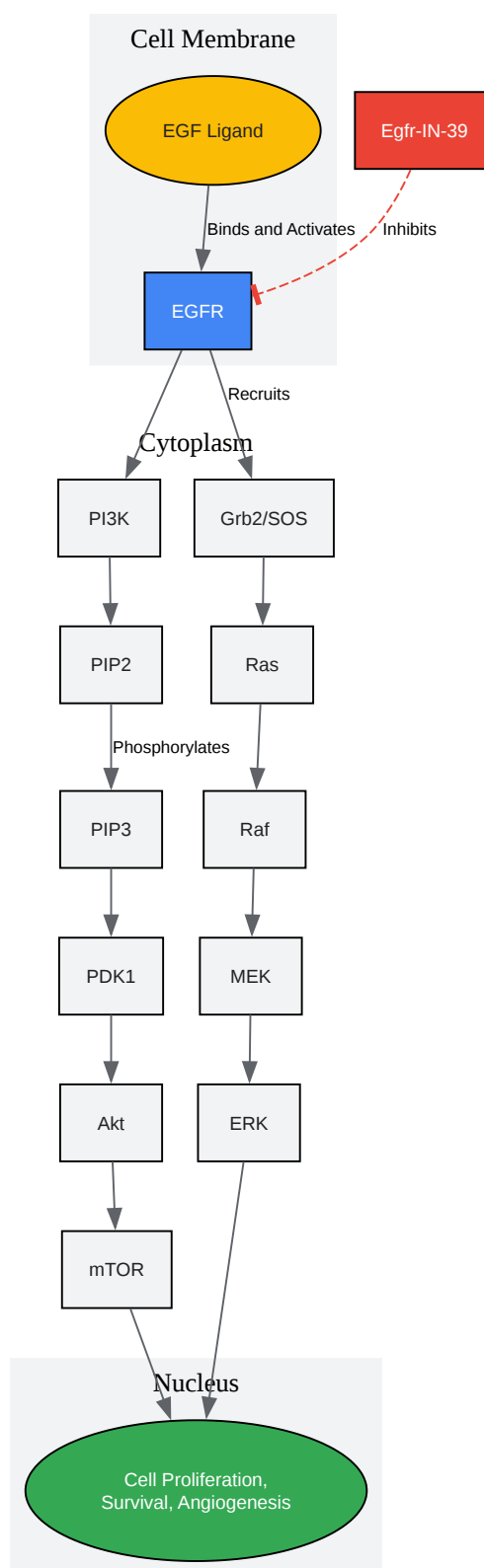
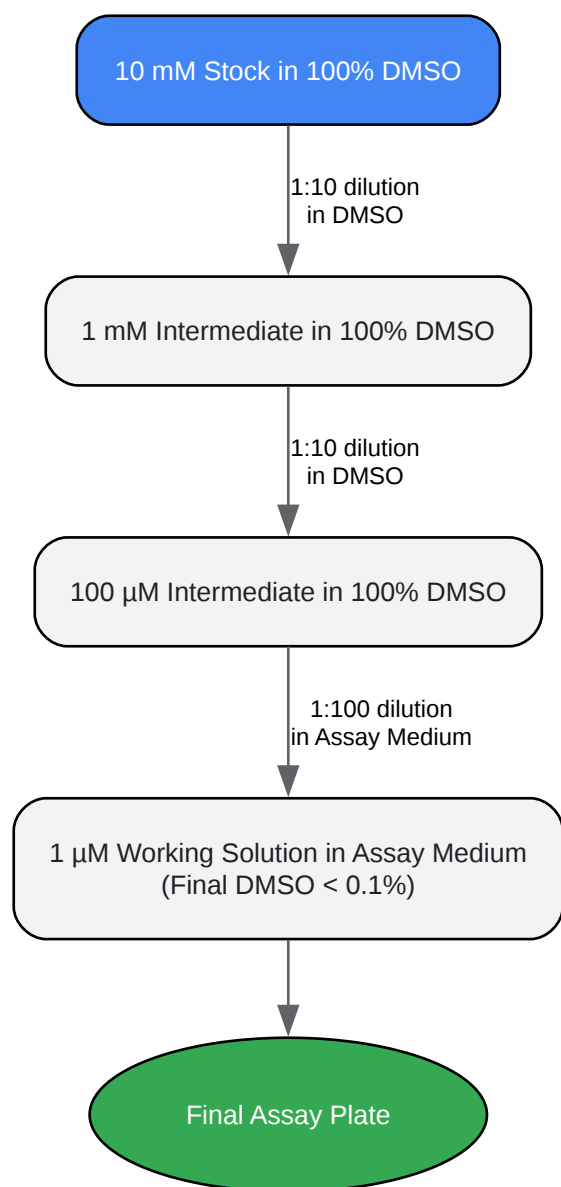
Problem: **Egfr-IN-39** powder is not dissolving in DMSO at the desired concentration.

Possible Causes and Solutions:

- **Inadequate Solvent Volume or Mixing:** Ensure the correct volume of DMSO has been added and that the solution is being mixed thoroughly.
- **Low-Quality or Contaminated DMSO:** DMSO is hygroscopic and can absorb moisture, which may reduce its solvating power.
- **Compound Characteristics:** The inherent physicochemical properties of **Egfr-IN-39** may limit its solubility in pure DMSO at very high concentrations.

Troubleshooting Workflow:





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